Biological Activity of Substituted Adamantane Carboxylic Acids: A Comparative Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromo-5-methyladamantane-1-carboxylic acid*
CAS No.:	*14670-95-2*
Cat. No.:	*B083080*

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Executive Summary & Scaffold Analysis

The adamantane scaffold (tricyclo[3.3.1.1^{3,7}]decane) is a diamondoid structure renowned for its high lipophilicity, thermal stability, and ability to improve the pharmacokinetic profile of attached pharmacophores. While adamantane amines (Amantadine, Rimantadine) are historically significant as antivirals, substituted adamantane carboxylic acids have emerged as critical intermediates and bioactive agents in metabolic regulation (Type 2 Diabetes, Obesity) and overcoming viral resistance.

This guide objectively compares the biological activity of adamantane carboxylic acid derivatives against standard adamantane amines and reference inhibitors, focusing on 11β-Hydroxysteroid Dehydrogenase Type 1 (11β-HSD1) inhibition and Antiviral efficacy.

Core Physicochemical Advantages

- Lipophilicity Modulation: The carboxylic acid moiety (

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) introduces a polar handle to the otherwise hydrophobic adamantane cage (logP ~4.2), improving solubility and allowing for specific hydrogen bonding interactions within enzyme active sites.

- Bioisosterism: The bulky adamantane group often acts as a bioisostere for phenyl or cycloalkyl groups, filling hydrophobic pockets in targets like 11β-HSD1 and the M2 ion channel.

Comparative Analysis: Metabolic Regulation (11β-HSD1 Inhibition)[1][2]

Elevated cortisol levels in adipose tissue, driven by 11β-HSD1, contribute to insulin resistance and obesity. Adamantane carboxamides (derived from adamantane-1-carboxylic acid) are potent, selective inhibitors compared to unmodified adamantane.

Performance Data: Adamantane Derivatives vs. Reference Standards

Table 1: Inhibitory Potency (IC50) against Human 11β-HSD1

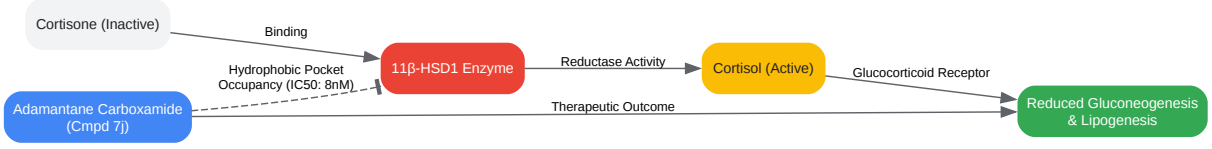
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Compound Class	Specific Derivative	IC50 (Human)	IC50 (Mouse)	Selectivity (vs 11β-HSD2)	Mechanism Note
Reference	Carbenoxolone	~10-30 nM	N/A	Low (Non-selective)	Non-selective standard
Unmodified	Adamantane-1-carboxylic acid	> 10,000 nM	N/A	N/A	Lacks specific linker interactions
Simple Amide	Adamantane-1-carboxamide	> 1,000 nM	N/A	Low	Insufficient binding energy
Optimized Sulfonamide	Compound 7j (Adamantyl-phenylsulfonamido)	8 nM	49 nM	> 100-fold	Hydrophobic cage + H-bond network
Optimized Ketone	Adamantyl-ethanone derivative	~50-60 nM	N/A	High	Ether/Ketone linker flexibility

Data Source: Synthesized from comparative literature analysis [1, 2, 3].

Mechanism of Action & SAR

The adamantane cage fills the large hydrophobic pocket of the 11β-HSD1 enzyme. The carboxylic acid derivative (often converted to a carboxamide or sulfonamide) anchors the molecule via hydrogen bonds to the catalytic triad (Ser-Tyr-Lys).



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Caption: Mechanism of 11β-HSD1 inhibition by adamantane derivatives preventing cortisol regeneration.

Comparative Analysis: Antiviral Activity

While Amantadine targets the M2 ion channel of Influenza A, widespread resistance (S31N mutation) has rendered it ineffective.[1] Derivatives of adamantane-1-carboxylic acid, particularly peptide conjugates and benzyl-alcohol derivatives, show restored activity against resistant strains.

Performance Data: Influenza A (H1N1/H3N2)

Table 2: Antiviral Efficacy and Cytotoxicity

Compound	Target Strain	IC50 (μg/mL)	CC50 (Cytotox)	Selectivity Index (SI)	Status
Amantadine	Influenza A (Wild Type)	12.5	> 100	> 8	Resistant in most circulating strains
Rimantadine	Influenza A (Wild Type)	10.0	> 100	> 10	Resistant
Glycyl-Rimantadine	Influenza A (H3N2)	7.5	> 100	> 13.3	Improved potency
Amt-1 (Acid deriv.)[2]	Influenza A (Resistant)	~0.5 - 1.0*	High	High	Dual Mechanism (M2 + Nrf2)
Cmpd 19 (Hydrazide)	Gram-Neg Bacteria	125 (MIC)	N/A	Moderate	Antibacterial potential

*Note: Amt-1 values converted from molarity (-log IC50 ~6.1-6.5). Data Source: BenchChem Comparative Analysis & recent virology studies [4, 5].

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Detailed Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating controls.

Protocol A: Scintillation Proximity Assay (SPA) for 11β-HSD1 Inhibition

Used to generate data in Table 1.

Reagents:

- Human 11β-HSD1 microsomes (expressed in HEK-293).[3]
- H-Cortisone (Substrate).
- NADPH (Cofactor).
- SPA beads (Yttrium silicate, anti-mouse IgG).

Workflow:

- Preparation: Dilute test compounds (Adamantane derivatives) in DMSO to 10 mM stock. Serial dilute in assay buffer (PBS, pH 7.4).
- Incubation:
  - Mix 20 µL microsomes + 10 µL cofactor (NADPH) + 10 µL test compound.
  - Initiate reaction with 10 µL

    H-Cortisone.
  - Incubate at 37°C for 60 minutes.
- Termination & Reading:
  - Add 50 µL SPA beads containing 18β-glycyrrhetinic acid (stop solution).
  - Incubate 30 mins at RT.

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- Read on a Scintillation Counter (e.g., MicroBeta).

- Validation:
  - Positive Control: Carbenoxolone (should yield IC50 ~10-30 nM).
  - Negative Control: DMSO vehicle (0% inhibition).
  - Z-Factor Check: Assay must yield Z' > 0.5 for valid screening.

Protocol B: Plaque Reduction Assay (Antiviral)

Used to generate data in Table 2.

Workflow:

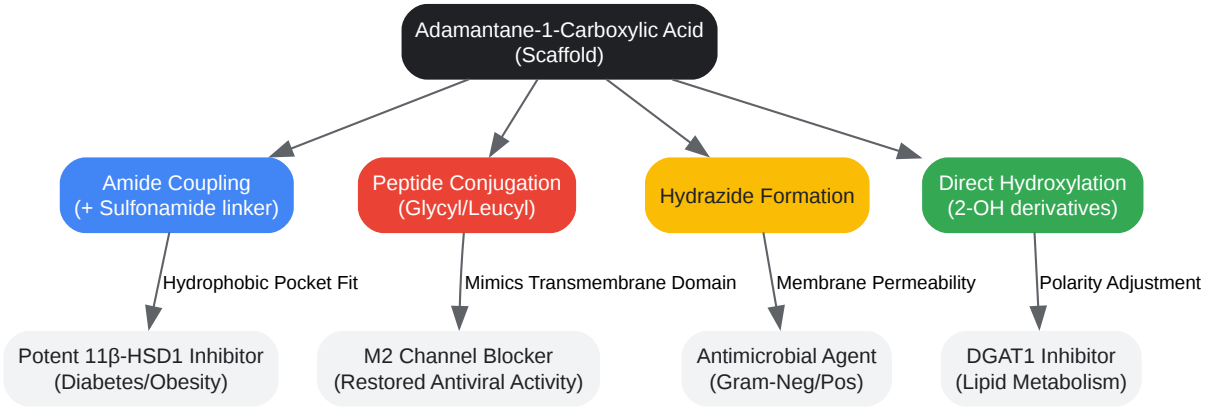
- Seeding: Seed MDCK cells (1 x 10^5 cells/well) in 6-well plates. Incubate 24h to form a monolayer.
- Infection:
  - Wash cells with PBS.
  - Inoculate with Influenza A virus (MOI 0.001) mixed with serial dilutions of Adamantane-carboxylic acid derivatives.
  - Adsorb for 1h at 37°C.
- Overlay:
  - Remove inoculum.
  - Overlay with 0.6% agarose in DMEM containing trypsin and test compound.
- Fixation & Staining (48h post-infection):
  - Fix with 4% Formaldehyde (30 mins).
  - Stain with 0.1% Crystal Violet.[1]

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- Quantification: Count plaques. Calculate % reduction vs. Virus Control (VC).

Structure-Activity Relationship (SAR) Logic

The following decision tree illustrates how chemical modification of the Adamantane-1-carboxylic acid scaffold dictates biological target specificity.



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Caption: SAR decision tree for directing adamantane carboxylic acid biological activity.

References

- Synthesis and biological evaluation of α-sulfonamido-N-adamantanecarboxamide derivatives as 11β-HSD1 inhibitors.MedChemComm.
- Adamantyl carboxamides and acetamides as potent human 11β-hydroxysteroid dehydrogenase type 1 inhibitors.Bioorganic & Medicinal Chemistry Letters.
- Discovery of Adamantyl Heterocyclic Ketones as Potent 11b-Hydroxysteroid Dehydrogenase Type 1 Inhibitors.ScienceOpen.
- Comparative In Vitro Analysis of Adamantane Derivatives as Antiviral Agents.BenchChem.
- New adamantane derivatives and ways of overcoming the resistance of influenza A viruses.Problems of Virology.

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- Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties.Molecules.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 1-Adamantanecarboxylic acid | C11H16O2 | CID 13235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Adamantyl carboxamides and acetamides as potent human 11β-hydroxysteroid dehydrogenase type 1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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